

fosfomycin calcium stability in aqueous solution over time

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Compound of Interest

Compound Name: *fosfomycin calcium*

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Technical Support Center: Fosfomycin Calcium

This technical support center provides troubleshooting guides and frequently asked questions (FAQs) regarding the stability of **fosfomycin calcium** in aqueous solutions. The information is intended for researchers, scientists, and drug development professionals.

FAQs and Troubleshooting Guides

This section addresses common issues and questions that may arise during experiments involving **fosfomycin calcium** solutions.

Q1: My **fosfomycin calcium** solution has been stored for a week at 4°C. Is it still viable for my experiment?

A1: While specific long-term stability data for **fosfomycin calcium** in simple aqueous solutions is not extensively published, studies on the closely related fosfomycin disodium salt provide some guidance. Fosfomycin disodium has been shown to be stable for at least 5 days at 4°C and up to 14 days at 6°C in various solutions, with more than 94% of the initial concentration remaining.^{[1][2]} Given this, it is likely that a **fosfomycin calcium** solution stored at 4°C for a week would still retain a high degree of potency. However, for sensitive applications, it is recommended to prepare fresh solutions or conduct a potency assay if the solution has been stored for an extended period.

Q2: I need to prepare a stock solution of **fosfomycin calcium**. What is the recommended solvent and storage temperature?

A2: **Fosfomycin calcium** is slightly soluble in water.^[3] For preparing stock solutions, use high-purity water (e.g., sterile, deionized, or Milli-Q water). Based on available data for fosfomycin salts, storing the stock solution at 4°C is recommended to maximize its stability. One study noted that a test solution of **fosfomycin calcium** was stable for at least 4 hours, though longer-term stability at refrigerated temperatures is expected.^[4]

Q3: How does the pH of my aqueous solution affect the stability of **fosfomycin calcium**?

A3: The pH of the solution is a critical factor in the stability of fosfomycin. Fosfomycin, in general, is susceptible to acid-catalyzed hydrolysis.^{[5][6]} This means that in acidic conditions (low pH), the rate of degradation will be significantly increased. While specific kinetic data for **fosfomycin calcium** across a pH range is limited, it is advisable to maintain the pH of the solution close to neutral (pH 7) to minimize degradation.

Q4: I am conducting an experiment at 37°C. How quickly will my **fosfomycin calcium** degrade?

A4: Data on the stability of fosfomycin disodium at 37°C shows that it remains stable for at least 24 hours.^{[1][2]} It is reasonable to expect a similar stability profile for **fosfomycin calcium**. For experiments extending beyond 24 hours at this temperature, the potential for degradation increases, and it would be prudent to account for this in the experimental design, for instance, by replenishing the **fosfomycin calcium** at regular intervals.

Q5: I left my **fosfomycin calcium** solution at room temperature overnight. Can I still use it?

A5: Fosfomycin disodium solutions have been shown to be stable for up to 14 days at room temperature (25°C).^{[1][2]} Therefore, it is highly likely that a **fosfomycin calcium** solution left at room temperature overnight will still be suitable for use. However, for optimal stability and to minimize any potential degradation, it is always best practice to store fosfomycin solutions at 4°C when not in immediate use.

Q6: What are the primary degradation products of fosfomycin in an aqueous solution?

A6: The primary degradation pathway for fosfomycin in aqueous solutions, particularly under acidic conditions, is the hydrolysis of its epoxide ring. This process leads to the formation of 1,2-dihydroxypropyl phosphonic acid.

Data on Stability of Fosfomycin Salts in Aqueous Solutions

While comprehensive quantitative data for **fosfomycin calcium** is limited in publicly available literature, the following tables summarize the stability of fosfomycin salts (primarily the disodium salt, as a proxy) under various conditions.

Table 1: Stability of Fosfomycin Disodium Solution at Different Temperatures

Temperature	Duration	Initial Concentration	Solvent/Medium	Percent Remaining	Reference
4°C	5 days	16 g/250 mL & 24 g/250 mL	Water for Injection	>90%	[7]
6°C	14 days	4 g / bag	Peritoneal Dialysis Fluid	94% - 104%	[1][2]
25°C (Room Temp)	14 days	4 g / bag	Peritoneal Dialysis Fluid	94% - 104%	[1][2]
34°C	5 days	16 g/250 mL & 24 g/250 mL	Water for Injection	>90%	[7]
37°C	24 hours	4 g / bag	Peritoneal Dialysis Fluid	94% - 104%	[1][2]

Table 2: Effect of pH on Fosfomycin Stability

pH Condition	Observation	Implication for Stability	Reference
Acidic	Susceptible to acid-catalyzed hydrolysis.	Less stable at low pH.	[5][6]
Neutral	Higher degradation efficiency observed at neutral pH in some advanced oxidation processes.	Generally considered the optimal pH for stability in standard aqueous solutions.	[8][9]

Experimental Protocols

Protocol for Assessing **Fosfomycin Calcium** Stability in an Aqueous Solution

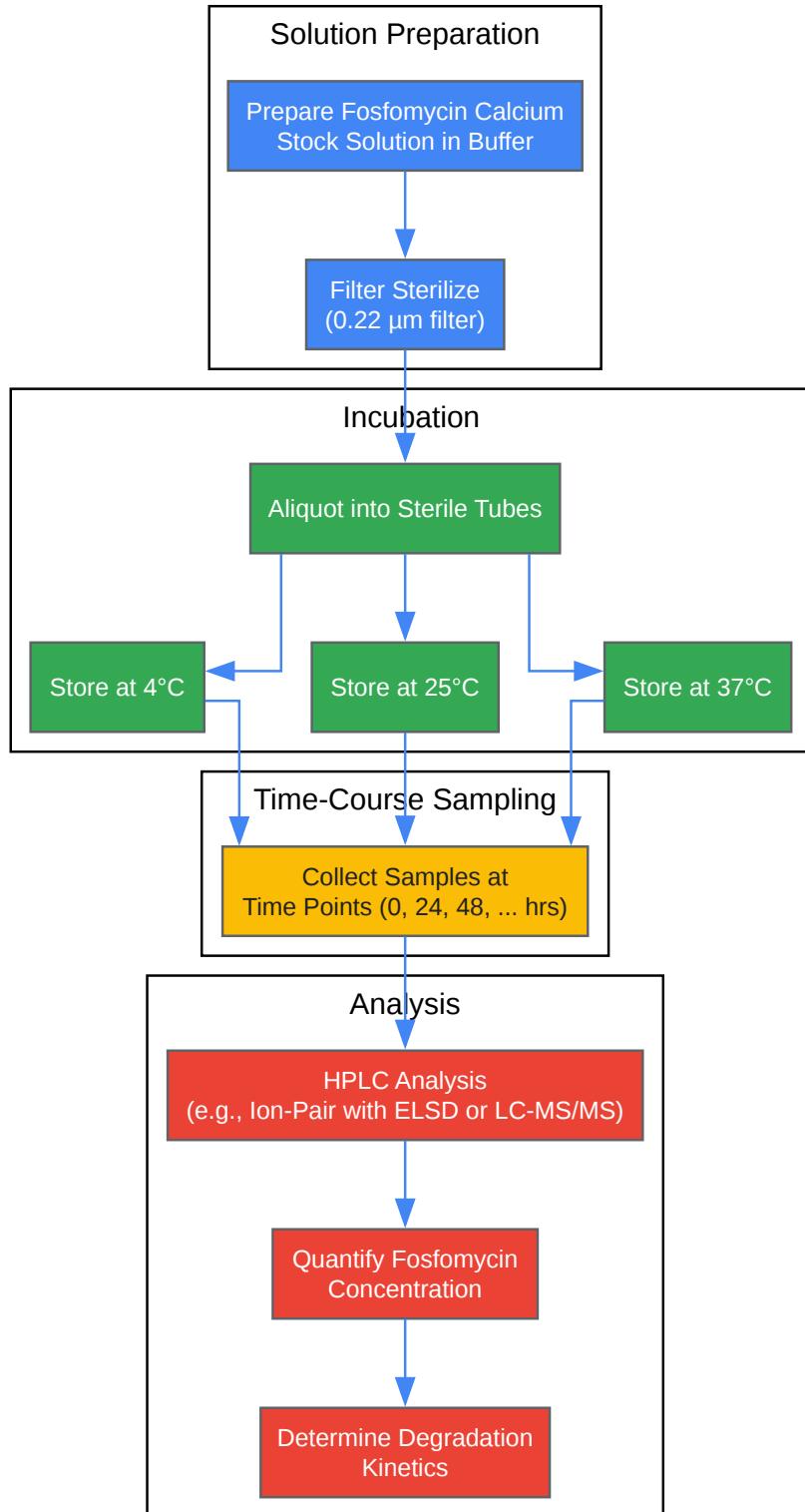
This protocol outlines a general method for determining the stability of **fosfomycin calcium** in a buffered aqueous solution over time using High-Performance Liquid Chromatography (HPLC).

- Preparation of **Fosfomycin Calcium** Stock Solution:
 - Accurately weigh a sufficient amount of **fosfomycin calcium** powder.
 - Dissolve the powder in the desired aqueous buffer (e.g., phosphate-buffered saline, pH 7.2) to achieve a known concentration.
 - Filter the solution through a 0.22 µm filter to sterilize and remove any undissolved particles.
- Incubation at Different Temperatures:
 - Aliquot the stock solution into several sterile, sealed containers.
 - Store the aliquots at the desired temperatures (e.g., 4°C, 25°C, and 37°C).
 - Protect the solutions from light to prevent any potential photodegradation.

- Sample Collection Over Time:
 - At specified time points (e.g., 0, 24, 48, 72, 96, 120, 144, and 168 hours), remove an aliquot from each temperature condition.
 - Immediately analyze the sample or store it at -80°C until analysis.
- HPLC Analysis:
 - The concentration of **fosfomycin calcium** can be determined using a validated stability-indicating HPLC method. Due to fosfomycin's polarity and lack of a strong chromophore, methods such as ion-pair HPLC with evaporative light scattering detection (ELSD) or liquid chromatography-tandem mass spectrometry (LC-MS/MS) are often employed.[4][10]
 - Mobile Phase Example (Ion-Pair HPLC): A mixture of an aqueous solution of an ion-pairing agent (e.g., 15 mmol/L octylamine solution adjusted to pH 4.8 with glacial acetic acid) and an organic solvent like acetonitrile.[4]
 - Column Example: A C18 or a mixed-mode column suitable for polar compounds.[10]
 - Prepare a calibration curve using freshly prepared standards of **fosfomycin calcium** of known concentrations.
 - Inject the collected samples and the calibration standards into the HPLC system.
 - Quantify the peak area corresponding to fosfomycin in each sample.
- Data Analysis:
 - Use the calibration curve to determine the concentration of **fosfomycin calcium** in each sample at each time point.
 - Calculate the percentage of **fosfomycin calcium** remaining at each time point relative to the initial concentration (time 0).
 - Plot the percentage of remaining **fosfomycin calcium** against time for each temperature condition to determine the degradation kinetics.

Visualizations

Experimental Workflow for Fosfomycin Calcium Stability Assessment



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Caption: Workflow for assessing **fosfomycin calcium** stability.

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